

Isomorellic Acid vs. Morellic Acid: A Comparative Analysis of Anticancer Activity

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Compound of Interest

Compound Name: *Isomorellic acid*

Cat. No.: *B15624037*

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In the landscape of natural product-based cancer research, caged xanthenes derived from the *Garcinia* genus have emerged as a promising class of compounds. Among these, **isomorellic acid** and morellic acid, two isomeric compounds, have demonstrated notable cytotoxic effects against various cancer cell lines. This guide provides an objective comparison of their anticancer activities, supported by available experimental data, detailed methodologies, and an exploration of their underlying mechanisms of action.

Quantitative Assessment of Cytotoxicity

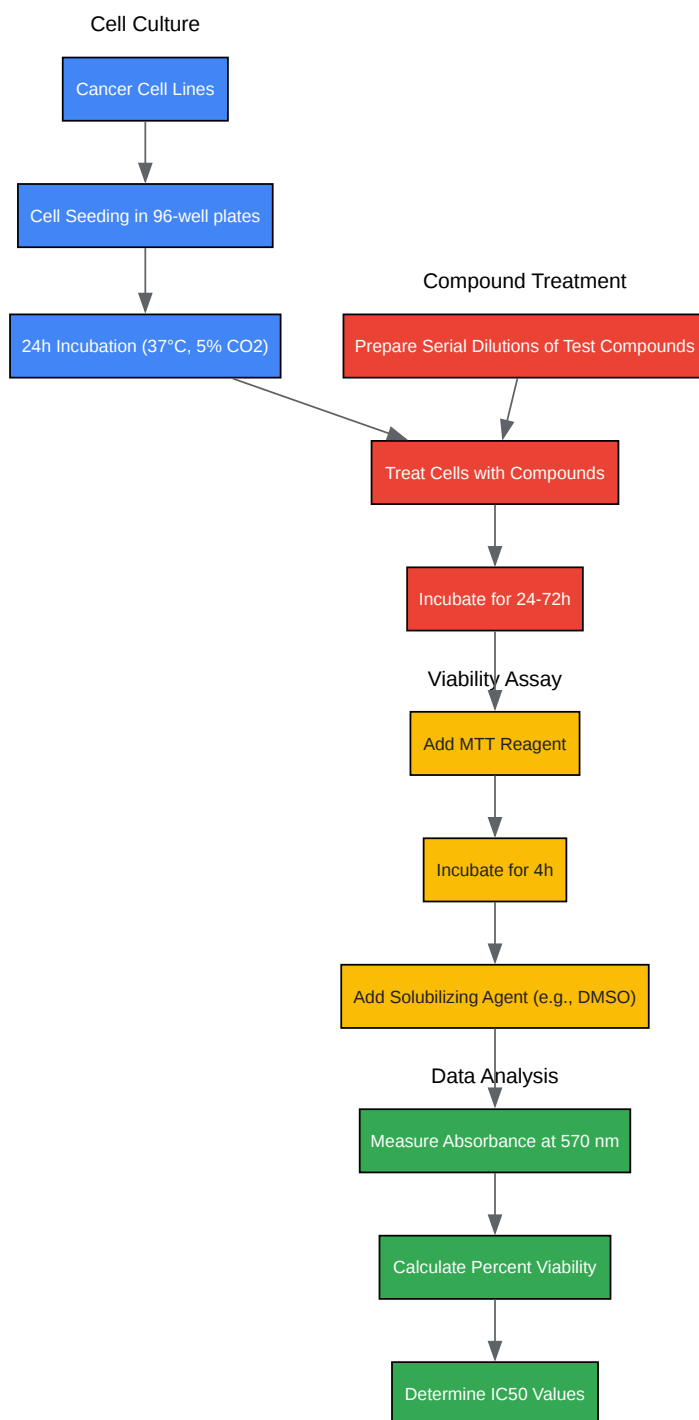
The anticancer potential of **isomorellic acid** and morellic acid has been evaluated against a range of human cancer cell lines. The half-maximal inhibitory concentration (IC₅₀), a key indicator of a compound's potency, has been determined in multiple studies. The following table summarizes the available IC₅₀ values for both compounds, offering a quantitative comparison of their cytotoxic efficacy.

Compound	Cancer Cell Line	Cancer Type	IC50 (μM)	Reference
Isomorellic acid	A549	Lung Carcinoma	< 8	[1]
HCT116	Colorectal Carcinoma	< 8	[1]	
MDA-MB-231	Breast Adenocarcinoma	< 8	[1]	
Morellic acid	BEL-7402	Hepatocellular Carcinoma	2.843 ± 0.593	[2]
BEL-7402/Adr (Doxorubicin-resistant)	Hepatocellular Carcinoma	12.90 ± 4.837	[2]	
A549	Lung Carcinoma	0.76 μg/mL	[3]	
HT-29	Colon Adenocarcinoma	2.8 μg/mL	[3]	
HT-29	Colon Adenocarcinoma	0.36	[4]	
MKN-45	Gastric Cancer	-	[5]	
B16	Melanoma	-	[5]	

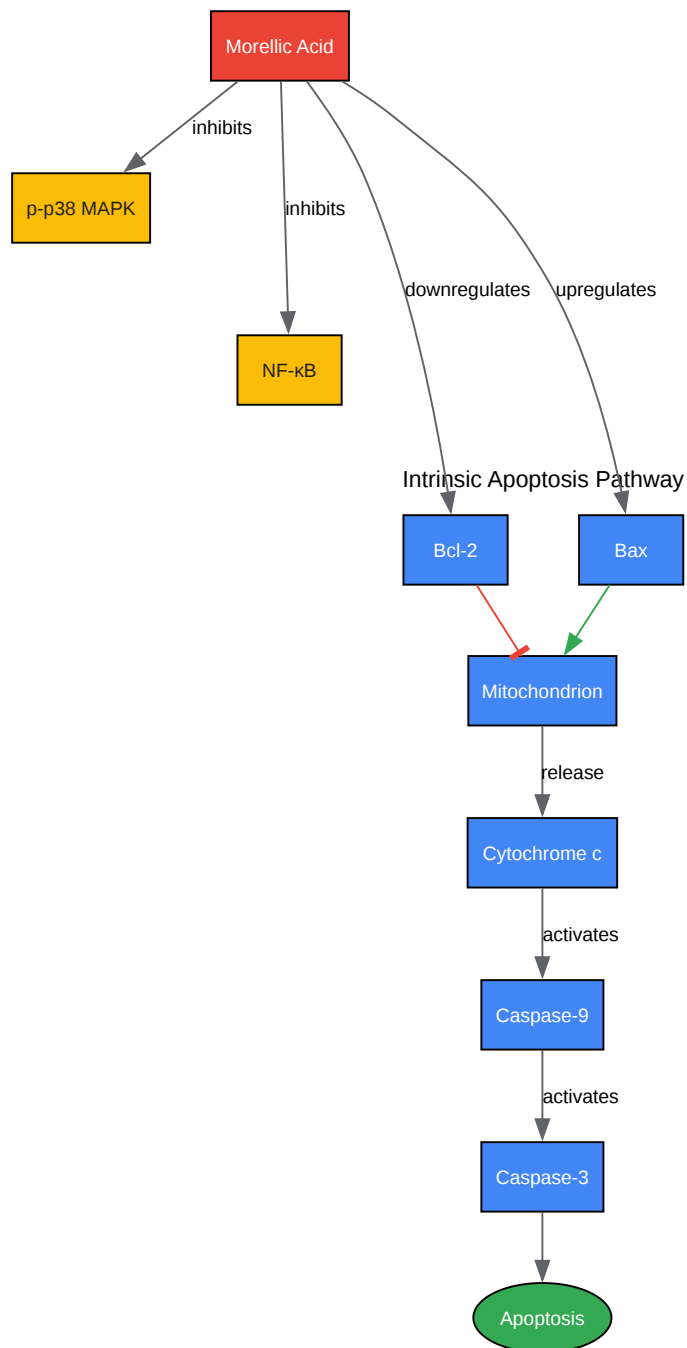
Experimental Protocols

The evaluation of the anticancer activity of **isomorellic acid** and morellic acid typically involves a series of standardized in vitro assays. A general workflow for these experiments is outlined below.

General Experimental Workflow for Cytotoxicity Assessment



Morellic Acid-Induced Apoptosis Signaling Pathway

MAPK/NF- κ B Pathway[Click to download full resolution via product page](#)

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